

# Physical properties of 1,1-Dichloro-1-nitropropane (boiling point, density)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,1-Dichloro-1-nitropropane

Cat. No.: B15497074

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## Technical Guide: Physical Properties of 1,1-Dichloro-1-nitropropane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key physical properties of **1,1-Dichloro-1-nitropropane**, specifically its boiling point and density. The information herein is intended to support research and development activities where this compound is of interest.

## Quantitative Physical Properties

The experimentally determined physical properties of **1,1-Dichloro-1-nitropropane** are summarized in the table below for quick reference.

Physical Property	Value	Conditions
Boiling Point	125 °C	Not specified
Density	1.426 g/cm <sup>3</sup>	at 20 °C

## Experimental Protocols

While specific experimental protocols for the determination of the boiling point and density of **1,1-Dichloro-1-nitropropane** are not readily available in the reviewed literature, standard

methodologies for liquid compounds are applicable. The following sections describe general procedures for these measurements.

## Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a common and effective technique for determining the boiling point of a small quantity of a liquid sample.

Materials:

- Thiele tube
- High-boiling point mineral oil
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or wire for attachment
- Bunsen burner or other heat source
- Sample of **1,1-Dichloro-1-nitropropane**

Procedure:

- A small amount of **1,1-Dichloro-1-nitropropane** (approximately 0.5 mL) is placed into the small test tube.
- The capillary tube, with its sealed end uppermost, is placed into the test tube containing the sample.
- The test tube is securely attached to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- The Thiele tube is filled with mineral oil to a level above the side arm.

- The thermometer and test tube assembly is clamped so that it is immersed in the mineral oil in the Thiele tube, ensuring the sample is level with the side arm of the tube.
- The side arm of the Thiele tube is gently heated. The design of the tube allows for the circulation of the oil, ensuring even heating of the sample.
- As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube. This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.

## Density Determination (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, which is a flask with a specific, known volume.

Materials:

- Pycnometer (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Thermometer
- Water bath
- Sample of **1,1-Dichloro-1-nitropropane**
- Distilled water
- Acetone (for cleaning and drying)

#### Procedure:

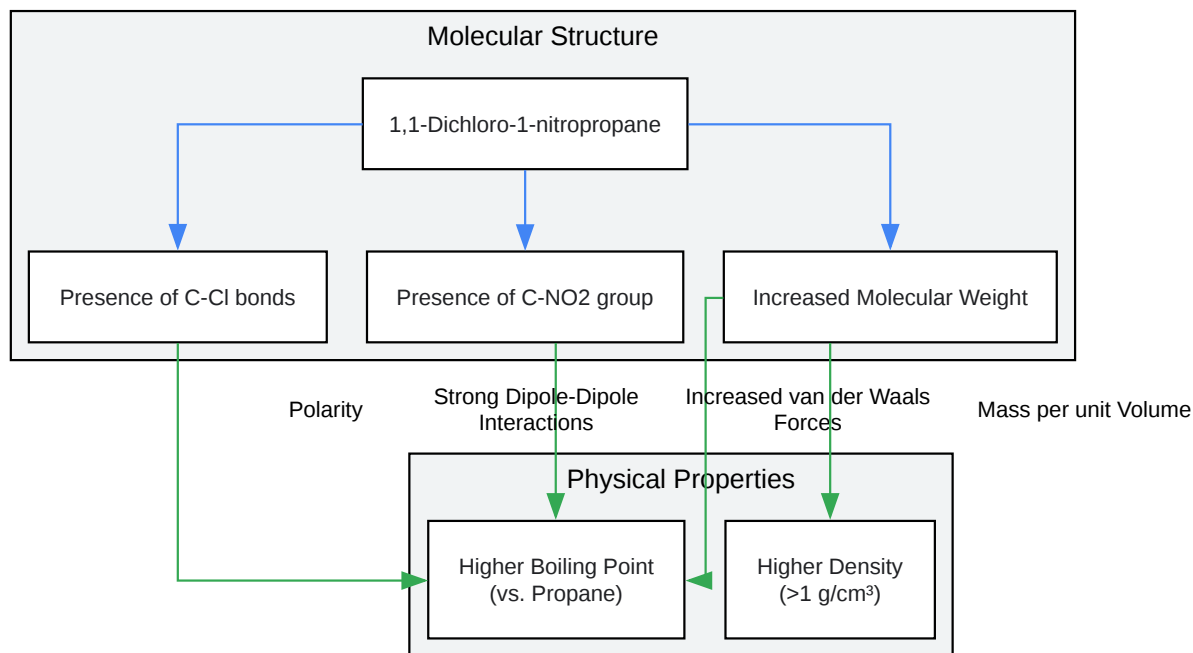
- The pycnometer is thoroughly cleaned with distilled water, then acetone, and dried completely.
- The mass of the empty, dry pycnometer ( $m_1$ ) is accurately measured using the analytical balance.
- The pycnometer is filled with distilled water and placed in a temperature-controlled water bath until it reaches the desired temperature (e.g., 20 °C). The volume is adjusted precisely to the calibration mark.
- The exterior of the pycnometer is carefully dried, and its mass when filled with water ( $m_2$ ) is determined.
- The pycnometer is emptied, cleaned, and thoroughly dried.
- The pycnometer is then filled with **1,1-Dichloro-1-nitropropane** and brought to the same temperature (20 °C) in the water bath. The volume is adjusted to the calibration mark.
- The exterior is dried, and the mass of the pycnometer filled with the sample ( $m_3$ ) is measured.
- The density of the sample ( $\rho_{\text{sample}}$ ) is calculated using the following formula:

$$\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$$

where  $\rho_{\text{water}}$  is the known density of water at the measurement temperature (e.g., 0.9982 g/cm<sup>3</sup> at 20 °C).

## Structure-Property Relationships

The physical properties of **1,1-Dichloro-1-nitropropane** are influenced by its molecular structure. The presence of electronegative chlorine atoms and the polar nitro group leads to significant dipole-dipole interactions between molecules, resulting in a higher boiling point compared to its parent alkane, propane. The relatively high molecular mass due to the chlorine and nitro groups contributes to its density being greater than that of water.



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Caption: Relationship between molecular structure and physical properties.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)